

Technical Deep Dive: N-(2-Hydroxyethyl)urea – Structural Dynamics and Physicochemical Characterization[1]

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Compound of Interest

Compound Name: Urea, (2-hydroxyethyl)-

CAS No.: 2078-71-9

Cat. No.: B3021453

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Executive Summary

N-(2-Hydroxyethyl)urea (INCI: Hydroxyethyl Urea) represents a pivotal evolution in carbamide chemistry, bridging the gap between simple chaotropes like urea and polyol-based humectants like glycerin.[1] With a molecular weight of 104.11 g/mol, this mono-substituted urea derivative introduces a hydroxyethyl moiety that significantly alters the molecule's hygroscopicity, solubility profile, and biocompatibility.

This guide provides a rigorous technical analysis of N-(2-hydroxyethyl)urea, designed for formulation scientists and medicinal chemists.[1] It details the structural determinants of its function, industrial synthesis pathways, and precise analytical protocols for identification.

Molecular Architecture & Identification[1]

Structural Definition

Unlike symmetrical urea, N-(2-hydroxyethyl)urea possesses an amphiphilic character due to the asymmetry introduced by the hydroxyethyl tail. The molecule consists of a planar urea core

—capable of acting as both a hydrogen bond donor and acceptor—linked to a flexible ethylene glycol-like arm.

- IUPAC Name: 1-(2-Hydroxyethyl)urea[1][2]
- Common Synonyms: Hydroxyethyl Urea, Monoethanolurea
- CAS Registry Number: 2078-71-9 (Pure substance), 1320-51-0 (General/Mixture)[1]
- Molecular Formula: C
H
N
O
[1][2][3]
- SMILES: C(CO)NC(=O)N

Quantitative Structural Parameters

Parameter	Value	Unit	Structural Implication
Molecular Weight	104.11	g/mol	Low MW facilitates rapid cuticular penetration in dermatological applications. [1]
Exact Mass	104.0586	Da	Critical for High-Resolution Mass Spectrometry (HRMS) identification. [1]
Topological Polar Surface Area (TPSA)	75.4	Å ²	Indicates high water solubility and potential for passive transport. [1]
LogP (Predicted)	-1.7 to -2.06	-	Highly hydrophilic; minimal lipid partitioning. [1]
H-Bond Donors	3	-	(2 from NH, 1 from OH, 1 from secondary NH)
H-Bond Acceptors	2	-	(Carbonyl O, Hydroxyl O)

Physicochemical Profile

Solubility and Hygroscopicity

The defining feature of N-(2-hydroxyethyl)urea is its ability to coordinate water molecules more effectively than urea alone.[\[1\]](#) The hydroxyethyl group disrupts the crystal lattice energy relative to pure urea, lowering the melting point and increasing hygroscopicity without the high risk of crystallization often seen in high-concentration urea formulations.

- Physical State: White crystalline powder (pure); typically supplied as a 50% aqueous solution.[1]
- Melting Point: 164–169 °C (Lit.)[1][2]
- pH Stability: Stable over a broad pH range (5.0–8.0); susceptible to hydrolysis to ammonia at extreme pH.[1]

Mechanism of Action: The "Water Bridge"

While urea acts as a chaotrope by disrupting hydrogen bonding networks in proteins, N-(2-hydroxyethyl)urea functions primarily as a hydrotrope. The hydroxyl group provides an additional "anchor" for water molecules, creating a stable hydration shell that resists evaporation.

Synthesis & Manufacturing Pathways

The industrial synthesis of N-(2-hydroxyethyl)urea is a classic example of transamidation.[1] It involves the nucleophilic attack of the amine group of monoethanolamine (MEA) on the carbonyl carbon of urea, followed by the elimination of ammonia.

Reaction Mechanism[1]

- Nucleophilic Attack: The lone pair on the nitrogen of ethanolamine attacks the carbonyl carbon of urea.
- Tetrahedral Intermediate: A transient intermediate forms.[1]
- Elimination: Ammonia (NH₃) is expelled as the leaving group, driving the equilibrium forward.[1]

Synthesis Workflow Diagram

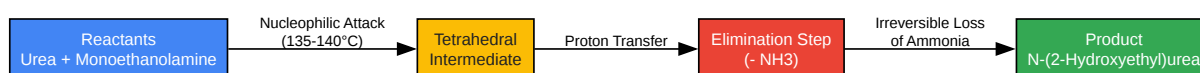


Fig 1: Industrial Transamidation Synthesis Route

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Process Note: The reaction is typically conducted at 135–140°C. Continuous removal of ammonia (sparging with nitrogen) is critical to drive the reaction to completion and prevent the reverse reaction.

Analytical Characterization

Validating the identity and purity of N-(2-hydroxyethyl)urea requires a multi-modal approach. Below are the standard spectroscopic signatures.

Nuclear Magnetic Resonance (NMR)

The symmetry break in the urea molecule results in distinct signals for the ethyl group protons.

Protocol: Dissolve ~10 mg sample in D

O or DMSO-d

.

Nucleus	Chemical Shift (δ , ppm)	Multiplicity	Assignment
H NMR	3.15 - 3.20	Triplet (t)	-CH -N (Adjacent to Urea N)
H NMR	3.45 - 3.55	Triplet (t)	-CH -O (Adjacent to Hydroxyl)
H NMR	5.4 - 5.8	Broad Singlet	-NH / -NH (Exchangeable)
C NMR	~42.0	Singlet	-CH -N
C NMR	~60.5	Singlet	-CH -O
C NMR	~160.0	Singlet	C=O (Urea Carbonyl)

Infrared Spectroscopy (FTIR)

The fingerprint region confirms the presence of both the amide and hydroxyl functionalities.

- 3200–3500 cm

: Broad, strong band.^[1] Overlap of O-H stretch and N-H stretch (primary and secondary amides).^[1]

- 1650–1690 cm

: Strong band.^[1] Amide I (C=O stretch).^[1]

- 1550–1600 cm

: Medium band.[1] Amide II (N-H bend).[1]

- 1050 cm

: C-O stretch (primary alcohol).

Analytical Logic Tree

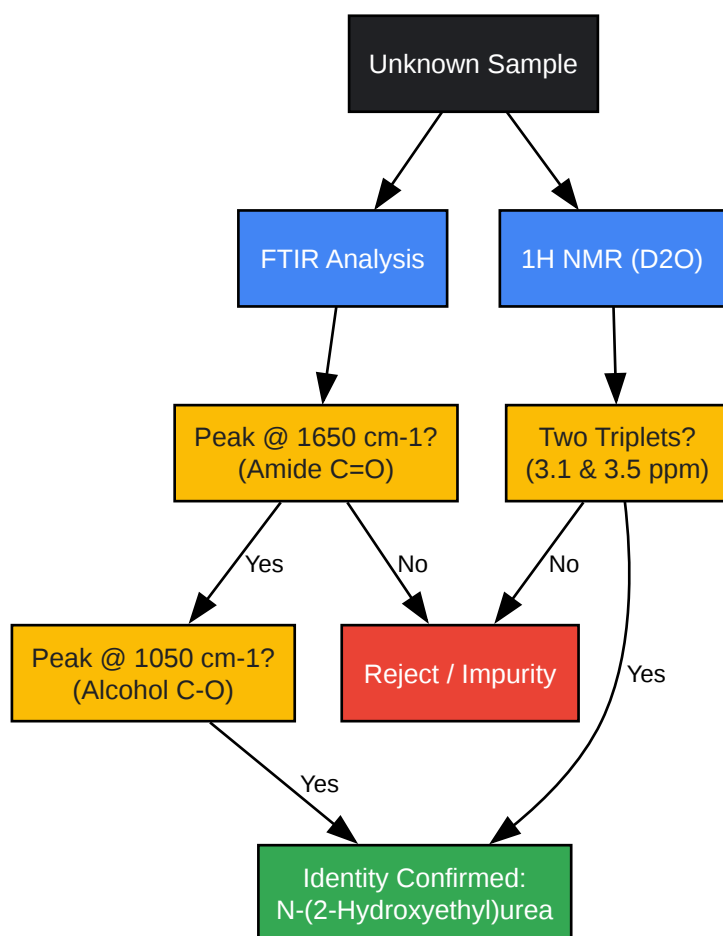


Fig 2: Spectroscopic Validation Workflow

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Functional Applications & Safety

Formulation Science

In drug development and cosmetics, N-(2-hydroxyethyl)urea is utilized as a penetration enhancer and humectant.[1]

- Humectancy: It matches the moisturizing efficacy of glycerin but with a non-tacky, lighter aesthetic feel.
- Stability: Unlike urea, it does not cause significant pH drift in aqueous formulations if buffered correctly (e.g., with lactate buffers).[1]

Safety Profile

Extensive reviews by the Cosmetic Ingredient Review (CIR) panel have deemed Hydroxyethyl Urea safe for use.[1][4]

- Dermal Absorption: Low, due to high hydrophilicity ($\log P \sim -2.06$).[1][5]
- Toxicity: Low acute oral and dermal toxicity ($LD_{50} > 2000$ mg/kg).[1][6]
- Irritation: Non-irritating to slightly irritating at high concentrations (50%).[1]

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- To cite this document: BenchChem. [Technical Deep Dive: N-(2-Hydroxyethyl)urea – Structural Dynamics and Physicochemical Characterization[1]]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3021453/docs#technical-deep-dive-n-2-hydroxyethyl-urea-structural-dynamics-and-physicochemical-characterization-1>]

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